

# method for drying sodium tartrate dihydrate for analysis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Sodium Tartrate

CAS No.: 868-18-8

Cat. No.: B105223

[Get Quote](#)

## Application Note & Protocol

Topic: Method for Drying **Sodium Tartrate** Dihydrate for Analytical Use

Audience: Researchers, scientists, and drug development professionals.

## Abstract

**Sodium tartrate** dihydrate ( $\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$ ) is a primary standard of choice for the standardization of Karl Fischer reagents due to its high purity, stability under normal atmospheric conditions, and non-hygroscopic nature.<sup>[1]</sup> Its stoichiometric water content of 15.66% makes it an excellent reference material for verifying the accuracy of water determination methods. However, the precise and accurate use of this standard is predicated on the material having its exact theoretical water content. This application note provides a detailed, scientifically-grounded guide to the proper drying of **sodium tartrate** dihydrate for analytical applications, ensuring the removal of surface moisture without compromising the waters of crystallization. We will explore the thermal behavior of the hydrate, detail the authoritative "Loss on Drying" methodology, and present a step-by-step protocol for achieving an analytically sound standard.

## Scientific Principles: Understanding the Thermal Behavior of Sodium Tartrate Dihydrate

A robust analytical method is built on a fundamental understanding of the material's chemical and physical properties. **Sodium tartrate** dihydrate contains water in two forms: lattice water and channel water.[2] The successful preparation of this standard involves removing any adsorbed surface moisture while preserving the two molecules of water that are integral to its crystal structure (the waters of hydration).

The primary risk in drying is applying excessive heat, which can lead to two distinct failure modes:

- **Loss of Hydration Water:** Heating beyond the dehydration temperature will begin to drive off the structural water, leading to a lower-than-expected water content and compromising its integrity as a standard.
- **Thermal Decomposition:** At higher temperatures, the tartrate molecule itself will begin to break down. Decomposition for **sodium tartrate** dihydrate begins at temperatures above 120°C, with significant decomposition occurring at higher temperatures.[3] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion. [4]

Therefore, the drying procedure must operate within a carefully selected thermal window. Thermogravimetric Analysis (TGA) is a key technique used to study this behavior, as it precisely measures weight loss as a function of temperature, allowing for the determination of optimal drying conditions.[5]

## Recommended Drying Methodology: Loss on Drying (LOD)

The most widely accepted and authoritative method for preparing **sodium tartrate** dihydrate is based on the principles outlined in the United States Pharmacopeia (USP) General Chapter <731> Loss on Drying.[6][7][8] This gravimetric method determines the amount of volatile matter driven off under specified conditions.[7] For **sodium tartrate** dihydrate, this primarily

involves removing surface moisture to ensure the material's water content is precisely that of the dihydrate form.

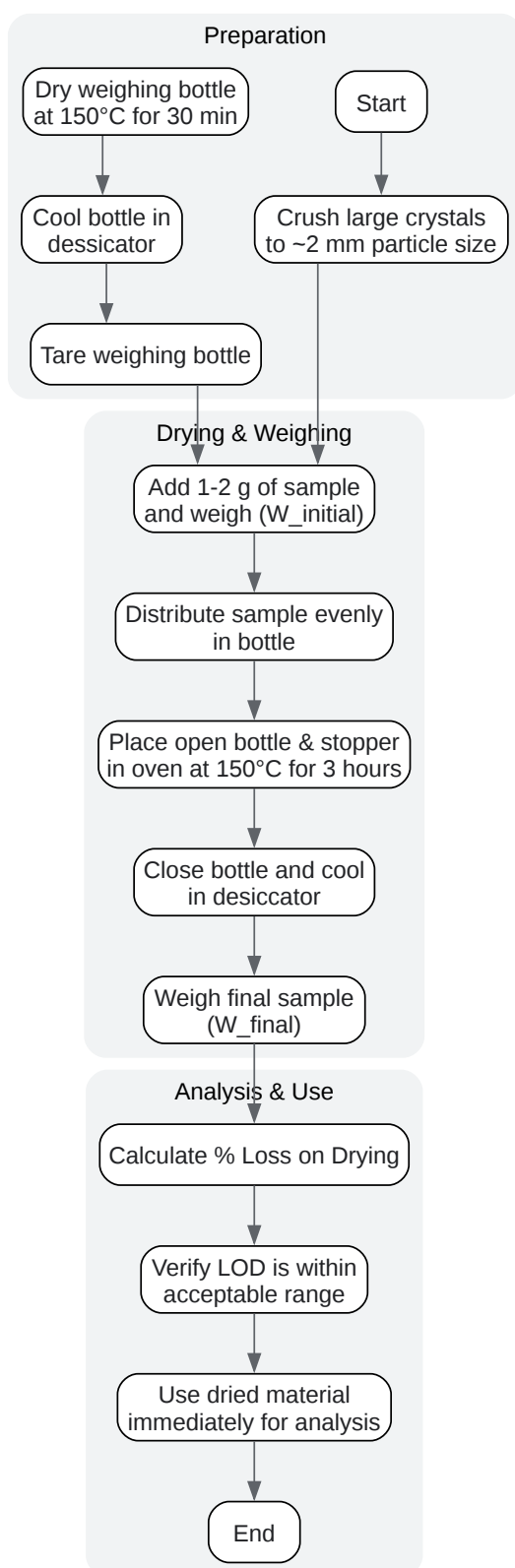
Pharmacopeial monographs and supplier documentation specify precise conditions for this material. A common and validated condition is drying at 150°C for 3 hours.[9][10] This temperature is high enough to effectively remove surface water but is below the temperature where rapid decomposition of the anhydrous salt occurs. The theoretical weight loss for a perfect dihydrate is between 14.0% and 17.0%, which accounts for the two water molecules.[9][10]

## Key Experimental Parameters

Parameter	Rationale & Best Practices
Temperature	Must be high enough to create a significant vapor pressure of water to drive off surface moisture, but low enough to avoid decomposition. The established temperature of 150°C provides this balance.[9]
Time	The duration must be sufficient for the sample to reach thermal equilibrium and for all surface moisture to be removed. A 3-hour period is the standard recommendation.[9]
Sample Mass	A sample of 1 to 2 grams is typically recommended for LOD determinations.[6][11] This mass is large enough to be weighed accurately on an analytical balance while being small enough to dry uniformly.
Particle Size	If the material consists of large crystals, it is crucial to reduce the particle size to about 2 mm by gentle crushing.[6][8] This increases the surface area, promoting more efficient and uniform drying.
Atmosphere	A standard laboratory oven with air circulation is sufficient. For more sensitive applications, drying can be performed under a vacuum, which allows for the use of lower temperatures.
Post-Drying Handling	After drying, the sample is highly susceptible to reabsorbing atmospheric moisture. It is critical to cool the sample in a desiccator to room temperature before weighing.[6][11][12]

## Workflow for Drying Sodium Tartrate Dihydrate

The following diagram illustrates the logical workflow for the preparation and drying of **sodium tartrate** dihydrate for use as an analytical standard.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- [2. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [3. carlroth.com:443](https://www.carlroth.com:443) [[carlroth.com:443](https://www.carlroth.com:443)]
- [4. aandd.jp](https://www.aandd.jp) [[aandd.jp](https://www.aandd.jp)]
- [5. aurigaresearch.com](https://www.aurigaresearch.com) [[aurigaresearch.com](https://www.aurigaresearch.com)]
- [6. pharmacopeia.cn](https://www.pharmacopeia.cn) [[pharmacopeia.cn](https://www.pharmacopeia.cn)]
- [7. 10.1002/731](https://doi.org/10.1002/731) Loss on Drying [[doi.usp.org](https://doi.org/10.1002/731)]
- [8. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [9. mubychem.net](https://www.mubychem.net) [[mubychem.net](https://www.mubychem.net)]
- [10. fao.org](https://www.fao.org) [[fao.org](https://www.fao.org)]
- [11. pharmasciences.in](https://www.pharmasciences.in) [[pharmasciences.in](https://www.pharmasciences.in)]
- [12. drugfuture.com](https://www.drugfuture.com) [[drugfuture.com](https://www.drugfuture.com)]
- To cite this document: BenchChem. [method for drying sodium tartrate dihydrate for analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105223/docs#method-for-drying-sodium-tartrate-dihydrate-for-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)